

Deamino-NADPH molecular weight and absorption spectrum

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Compound of Interest		
Compound Name:	Deamino-NADPH	
Cat. No.:	B12393829	Get Quote

An In-depth Technical Guide to **Deamino-NADPH**: Molecular Weight and Absorption Spectrum

This technical guide provides an in-depth overview of the essential physicochemical properties of Nicotinamide Hypoxanthine Dinucleotide Phosphate (**Deamino-NADPH**), a crucial coenzyme analog for researchers, scientists, and drug development professionals. This document details its molecular weight, absorption spectrum characteristics, and a standardized protocol for its spectrophotometric analysis.

Core Physicochemical Data

Deamino-NADPH is a 2'-phosphorylated coenzyme analog of NADPH.[1] The quantitative data for this molecule are summarized below.



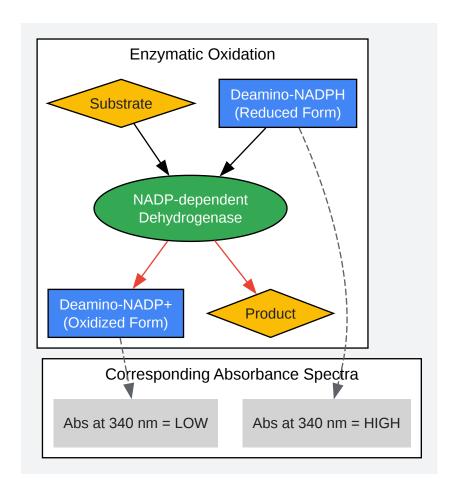
Parameter	Value	Units
Synonyms	Nicotinamide hypoxanthine dinucleotide phosphate, reduced tetrasodium salt	-
Molecular Formula	C21H25N6NaO15P2 (for sodium salt)	-
Molecular Weight	834.33	g/mol
Primary Absorbance Peak (Adenine Moiety)	~260	nm
Secondary Absorbance Peak (Reduced Nicotinamide)	~340	nm
Molar Extinction Coefficient (at 340 nm)	6.22 x 10 ³ or 6.3 x 10 ³	L·mol ⁻¹ ·cm ⁻¹

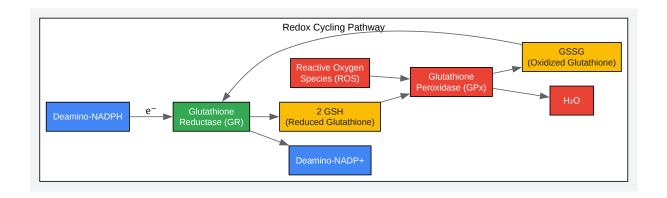
Note: The spectral properties of **Deamino-NADPH** are considered analogous to NADPH. The reduced forms (NADPH/**Deamino-NADPH**) absorb light at 340 nm, while the oxidized forms (NADP+/Deamino-NADP+) do not exhibit this absorbance peak.[2][3] The molar extinction coefficient for NADPH at 340 nm is frequently cited as 6.22 L/mmol/cm (or 6,220 L/mol/cm).[4] [5] Another investigation suggests a value of 6.3 x 10³ L·mol⁻¹·cm⁻¹ at 340 nm.

Absorption Spectrum Analysis

The absorption spectrum of **Deamino-NADPH** is characterized by two primary peaks. One peak, located at approximately 260 nm, is attributed to the adenine moiety, which is present in both the oxidized (Deamino-NADP+) and reduced forms. The second, and most functionally significant peak, occurs at 340 nm. This peak is exclusive to the reduced form (**Deamino-NADPH**) and is a direct result of the reduced nicotinamide ring. The absence of this 340 nm peak in the oxidized form, Deamino-NADP+, is the fundamental principle behind its widespread use in enzymatic assays that monitor dehydrogenase activity. The conversion of **Deamino-NADPH** to Deamino-NADP+ can be directly monitored by measuring the decrease in absorbance at this wavelength.







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